

# An In-depth Technical Guide to the Physical Properties of 1,5-Dicyanopentane

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## Compound of Interest

Compound Name: *Heptanedinitrile*

Cat. No.: *B1346978*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 1,5-dicyanopentane, also known as pimelonitrile or **heptanedinitrile**. The information is presented to be a valuable resource for professionals in research, science, and drug development who may utilize this compound in their work.

## Core Physical and Chemical Properties

1,5-Dicyanopentane is a colorless to light yellow, clear liquid organic compound. It serves as a versatile building block in organic synthesis, particularly in the preparation of various compounds, including pharmaceuticals and agrochemicals. Its two cyano functional groups allow for a variety of chemical transformations.

## Quantitative Physical Properties

The key physical properties of 1,5-dicyanopentane are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub>	[1][2]
Molecular Weight	122.17 g/mol	[1][2][3]
Density	0.951 g/mL at 25 °C	[1][3][4]
Boiling Point	175-176 °C at 14 mmHg	[1][3][4]
Melting Point	-31.4 °C	[1][5]
Flash Point	112 °C (closed cup)	[1][3][6][7]
Refractive Index (n <sub>20/D</sub> )	1.441	[1][3][4]
Solubility	Insoluble in water; miscible with ether, chloroform, and ethanol.	[1][5]
Vapor Pressure	0.000587 mmHg at 25 °C	[1][5]

## Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physical properties of liquid organic compounds like 1,5-dicyanopentane.

### Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition is sharp.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of the solid sample is finely powdered and packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample positioned adjacent to the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or a modern melting point apparatus with a heated block).

- **Heating:** The heating bath is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal of the solid melts is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-1 °C).

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Capillary Method (Siwoloboff's Method)

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a suitable heating bath (e.g., an oil bath or an aluminum block).
- **Heating:** The apparatus is heated gently. As the temperature rises, the air trapped in the capillary tube expands and escapes as bubbles.
- **Observation:** Heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. At this point, the heating is stopped. As the liquid cools, the bubbling will cease, and the liquid will begin to be drawn into the capillary tube. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the liquid at the ambient atmospheric pressure.

## Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a hydrometer.

Methodology: Pycnometer Method

- **Mass of Empty Pycnometer:** A clean, dry pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) is accurately weighed.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped away. The filled pycnometer is then weighed.
- **Volume Determination:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as deionized water.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

## Determination of Refractive Index

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance.

Methodology: Abbe Refractometer

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of the liquid sample are placed on the prism of the Abbe refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

## Determination of Flash Point

The flash point of a volatile material is the lowest temperature at which its vapors will ignite when given an ignition source.

Methodology: Closed-Cup Method (e.g., Pensky-Martens)

- **Apparatus:** A closed-cup flash point tester consists of a sample cup with a lid, a stirring mechanism, a heat source, and an ignition source.
- **Procedure:** The sample is placed in the cup and heated at a slow, constant rate while being stirred.
- **Ignition Test:** At regular temperature intervals, the ignition source is applied to an opening in the lid.
- **Observation:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a brief flash.

## Synthesis of 1,5-Dicyanopentane

A common laboratory synthesis of 1,5-dicyanopentane involves the nucleophilic substitution of a 1,5-dihalopentane with a cyanide salt. The following is a representative protocol.



Materials:

- 1,5-Dibromopentane
- Sodium cyanide (or potassium cyanide)
- A suitable solvent (e.g., dimethyl sulfoxide (DMSO) or a mixture of ethanol and water)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for workup)
- Brine (saturated sodium chloride solution)

- Anhydrous magnesium sulfate (for drying)
- Dichloromethane (or other suitable extraction solvent)

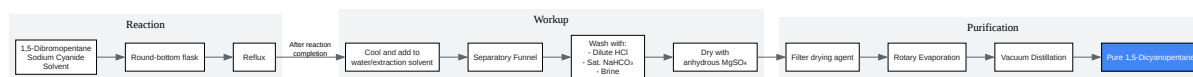
#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium cyanide in the chosen solvent.
- **Addition of Reactant:** Slowly add 1,5-dibromopentane to the stirred cyanide solution.
- **Reaction:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:**
  - After the reaction is complete, cool the mixture to room temperature.
  - Pour the reaction mixture into a separatory funnel containing water and an extraction solvent like dichloromethane.
  - Separate the organic layer.
  - Wash the organic layer sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:**
  - Filter off the drying agent.
  - Remove the solvent from the filtrate by rotary evaporation.
  - The crude product can be purified by vacuum distillation to yield pure 1,5-dicyanopentane.

## Visualizations

## Synthesis Workflow of 1,5-Dicyanopentane

The following diagram illustrates the general workflow for the synthesis and purification of 1,5-dicyanopentane.



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Caption: General workflow for the synthesis and purification of 1,5-dicyanopentane.

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